

Application Note: Analysis of Glyphosate Monoammonium Residue in Water

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Glyphosate monoammonium*

CAS No.: 40465-66-5

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the quantitative analysis of **glyphosate monoammonium** residues in water samples. The methods described herein are based on established analytical techniques, including liquid chromatography coupled with mass spectrometry (LC-MS/MS) and high-performance liquid chromatography (HPLC) with fluorescence detection.

Introduction

Glyphosate, the active ingredient in many broad-spectrum herbicides, and its primary metabolite, aminomethylphosphonic acid (AMPA), are compounds of significant environmental interest due to their widespread use in agriculture.^{[1][2]} Their high polarity and water solubility make them challenging to analyze at trace levels.^[1] This application note details two robust methods for the determination of glyphosate and AMPA in various water matrices: a pre-column derivatization method using 9-fluorenylmethylchloroformate (FMOC-Cl) followed by LC-MS/MS analysis, and the U.S. Environmental Protection Agency (EPA) Method 547, which employs post-column derivatization with fluorescence detection.^{[1][3]}

Analytical Methods Overview

The choice of analytical method often depends on the required sensitivity, specificity, and available instrumentation.

- **Pre-column Derivatization with LC-MS/MS:** This is a highly sensitive and specific method suitable for detecting glyphosate and AMPA at ultra-trace levels. Derivatization with FMOC-Cl renders the analytes less polar, improving their retention on reversed-phase HPLC columns and enhancing their ionization for mass spectrometric detection.[\[1\]](#)
- **EPA Method 547 (Post-column Derivatization with Fluorescence Detection):** This is an established regulatory method for monitoring glyphosate in drinking water.[\[3\]](#)[\[4\]](#) It involves direct injection of the water sample, separation by ion-exchange chromatography, followed by post-column oxidation and derivatization to form a fluorescent product.[\[5\]](#)

Experimental Protocols

Method 1: Pre-Column Derivatization with FMOC-Cl followed by LC-MS/MS

This protocol is adapted from various sources utilizing pre-column derivatization with FMOC-Cl for the analysis of glyphosate and AMPA in water.[\[1\]](#)[\[6\]](#)[\[7\]](#)

1. Sample Preparation and Derivatization

- Collect water samples in polypropylene containers.
- Filter the water samples through a 0.22 μm or 0.45 μm filter.[\[1\]](#)[\[3\]](#)
- To a 4 mL aliquot of the filtered water sample in a polypropylene tube, add the following reagents:
 - 10 μL of a 200 $\mu\text{g/L}$ internal standard solution (e.g., glyphosate- $^{13}\text{C}_2$, 15N).[\[1\]](#)
 - 50 μL of a 2 g/L EDTA solution to chelate metal ions.[\[1\]](#)[\[6\]](#)
 - 800 μL of a 50 g/L borate buffer solution in water to maintain alkaline conditions.[\[1\]](#)[\[6\]](#)

- 860 µL of a 250 mg/L FMOC-Cl solution in acetonitrile.[1]
- Cap the tube and vortex to mix.
- Incubate the reaction mixture for 2 hours at 37°C or for a minimum of 30 minutes at room temperature.[1][8] Microwave-assisted derivatization can reduce this time to under 2.5 minutes.[7]
- After incubation, add 3 drops of phosphoric acid to stop the reaction and vortex to mix.[1]
- Add 2 mL of dichloromethane (DCM) to the tube and vortex to extract excess FMOC-Cl.[1]
- Allow the layers to separate for 10 minutes.
- Transfer 1 mL of the upper aqueous layer into a vial for LC-MS/MS analysis.[1]

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography:
 - System: ACQUITY UPLC I-Class System or equivalent.[1]
 - Column: A reversed-phase column suitable for polar compounds.
 - Mobile Phase A: Water with 2.5 mM ammonium acetate.[9]
 - Mobile Phase B: Acetonitrile.[9]
 - Flow Rate: 0.3 mL/min.[9]
 - Gradient: A typical gradient would start with a low percentage of organic phase, ramp up to a high percentage to elute the derivatized analytes, and then return to initial conditions for equilibration.[9]
- Mass Spectrometry:
 - System: Xevo TQ-XS Triple Quadrupole Mass Spectrometer or equivalent.[1]
 - Ionization: Electrospray ionization (ESI) in negative ion mode.[10]

- Acquisition Mode: Multiple Reaction Monitoring (MRM). The specific precursor and product ions for the FMOc derivatives of glyphosate and AMPA should be optimized for the instrument used.[1]

Method 2: EPA Method 547 - Post-Column Derivatization and Fluorescence Detection

This protocol is a summary of the U.S. EPA Method 547 for the analysis of glyphosate in drinking water.[3][4][11]

1. Sample Preparation

- Collect water samples in glass containers.[5]
- If the water is chlorinated, dechlorinate by adding 100 mg/L of sodium thiosulfate.[5]
- Filter the sample through a 0.45 µm filter.[3][4]
- Store samples at 4°C away from light. The maximum holding time is generally 14 days.[5]

2. HPLC with Post-Column Derivatization

- HPLC System:
 - Instrument: Waters Alliance system for carbamate analysis or equivalent.[3]
 - Column: Ion Exclusion, 7.8 mm x 150 mm, operated at 55 °C.[3]
 - Mobile Phase: 0.05% phosphoric acid.[3]
 - Flow Rate: 1.5 mL/min.[3]
 - Injection Volume: 200 µL.[3]
- Post-Column Reaction System:
 - Reagent 1 (Oxidizing Agent): Dissolve 1.35 g KH₂PO₄, 11.6 g NaCl, 0.4 g NaOH, and 0.2 mL of household bleach (containing calcium hypochlorite) in water and dilute to 1 L.[3][4]

- Reagent 2 (Derivatizing Agent): Dissolve 0.8 g of o-phthalaldehyde (OPA) in 10 mL of methanol. Add this to a solution of 19.1 g of Borax ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$) in 1 L of water. Add 2 mL of 2-mercaptoethanol. Protect this solution from light.[3][4]
- Reaction Conditions: The post-column flow rate for both reagents is 0.5 mL/min, and the reaction temperature is 38 °C.[3][4]
- Detection:
 - Detector: Fluorescence detector.[3]
 - Excitation Wavelength: 340 nm.[3]
 - Emission Wavelength: 455 nm.[3]

Quantitative Data Summary

The following tables summarize typical performance data for the described analytical methods.

Table 1: Performance of Pre-Column Derivatization with LC-MS/MS

Parameter	Glyphosate	AMPA	Reference
Limit of Detection (LOD)	0.23 µg/L (in hard water)	0.30 µg/L (in hard water)	[12]
Limit of Quantification (LOQ)	0.07 µg/L	-	[13]
Linearity Range	100 - 1,000 ng/L	100 - 1,000 ng/L	[9]
Correlation Coefficient (R^2)	>0.99	>0.99	[9][13]
Recovery	90.37 - 101.70%	-	[13]
Recovery (spiked tap water)	91%	89%	[14]

Table 2: Performance of EPA Method 547

Parameter	Glyphosate	Reference
Method Detection Limit (MDL)	9 µg/L (in ground water)	[5]
Method Detection Limit (MDL)	6 µg/L (in tap water)	[5]
Fortified Concentration for QC	250 µg/L	[5]

Visualized Workflows

The following diagrams illustrate the experimental workflows for the two analytical methods.



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Caption: Workflow for Pre-Column Derivatization with FMOCCl and LC-MS/MS Analysis.



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Caption: Workflow for EPA Method 547 (Post-Column Derivatization and Fluorescence Detection).

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